

Personal protective equipment for handling N-(2-Bromo-4-methylphenyl)acetamide

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Compound of Interest

Compound Name: *N-(2-Bromo-4-methylphenyl)acetamide*

Cat. No.: *B181042*

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Essential Safety and Handling Guide for N-(2-Bromo-4-methylphenyl)acetamide

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **N-(2-Bromo-4-methylphenyl)acetamide** (CAS No. 614-83-5). Adherence to these procedures is vital for ensuring laboratory safety and procedural integrity.

Personal Protective Equipment (PPE)

Proper selection and use of Personal Protective Equipment (PPE) are the first line of defense against potential exposure. The following table summarizes the recommended PPE for handling **N-(2-Bromo-4-methylphenyl)acetamide**.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or glasses conforming to OSHA 29 CFR 1910.133 or European Standard EN166.[1][2][3]	Protects eyes from dust particles and potential splashes.
Hand Protection	Wear appropriate protective gloves (e.g., nitrile rubber) to prevent skin exposure.[3][4]	Minimizes direct skin contact with the chemical.
Skin and Body	Wear appropriate protective clothing, such as a lab coat and long-sleeved clothing, to prevent skin exposure.[2][3][5]	Provides a barrier against accidental spills and contamination.
Respiratory	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if ventilation is inadequate or if dust is generated.[3]	Protects against inhalation of fine dust particles, which may cause respiratory irritation.[1]

Operational and Disposal Plans

Handling and Storage:

- Ventilation: Always handle **N-(2-Bromo-4-methylphenyl)acetamide** in a well-ventilated area, preferably in a chemical fume hood to minimize inhalation of dust.[1][3][6]
- Hygiene: Wash hands thoroughly after handling the substance.[1][4] Contaminated clothing should be removed and washed before reuse.[1][3][4]
- Storage: Keep the container tightly closed and store in a dry, cool, and well-ventilated place. [1][6] This chemical is sensitive to light and should be stored accordingly.[2][5]

First Aid Measures:

- In case of eye contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids.[2][5] Seek medical attention.[1][2][5]

- In case of skin contact: Immediately wash the affected area with soap and plenty of water.[1][4] If skin irritation occurs, seek medical advice.[1][4]
- If inhaled: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if you feel unwell.[1][5]
- If swallowed: Rinse the mouth with water and drink plenty of water. Do not induce vomiting. Seek immediate medical attention.[2][5]

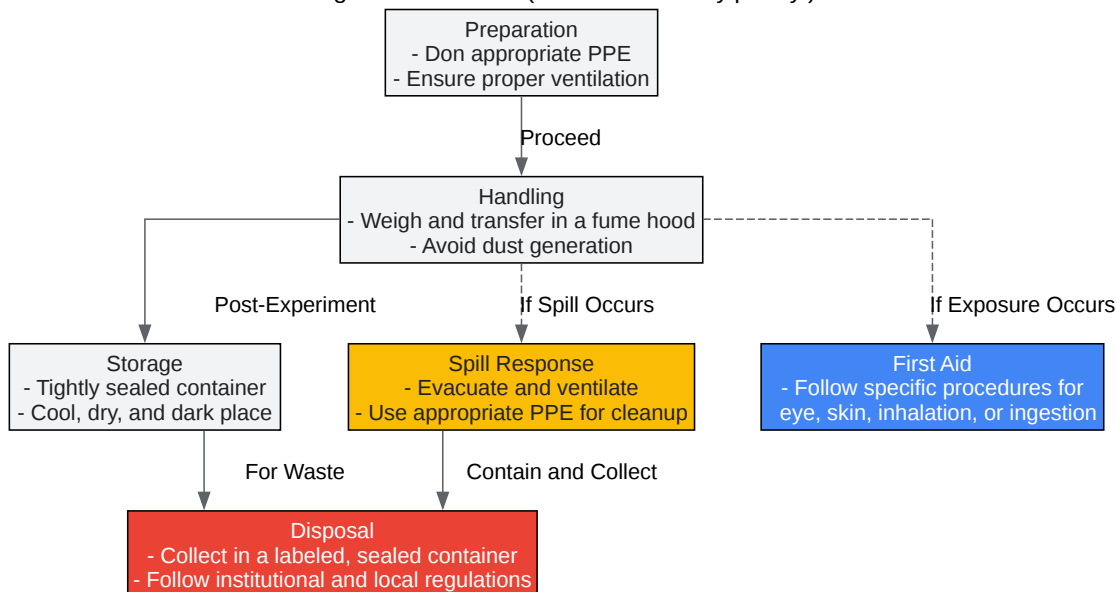
Spill and Disposal Procedures:

- Spill Containment: In the event of a spill, ensure adequate ventilation and wear appropriate PPE.[7] Avoid generating dust.[2][5] Sweep up the spilled solid material and place it into a suitable, labeled container for disposal.[1][2][5]
- Disposal: Dispose of the chemical waste in accordance with local, regional, and national regulations.[1] Do not mix with other waste. Uncleaned containers should be treated as the product itself.

Experimental Workflow for Safe Handling

The following diagram illustrates the standard operating procedure for the safe handling of **N-(2-Bromo-4-methylphenyl)acetamide** from initial preparation to final disposal.

Safe Handling Workflow for N-(2-Bromo-4-methylphenyl)acetamide



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